

Application Notes and Protocols: Suzuki-Miyaura Coupling of 2-Bromo-4,5-dimethylthiazole

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Compound of Interest

Compound Name: 2-Bromo-4,5-dimethylthiazole

Cat. No.: B1278221

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This document provides a detailed protocol and application notes for the Suzuki-Miyaura cross-coupling of **2-Bromo-4,5-dimethylthiazole** with various arylboronic acids. This reaction is a powerful tool for the synthesis of 2-aryl-4,5-dimethylthiazole derivatives, which are valuable scaffolds in medicinal chemistry and materials science.

Introduction

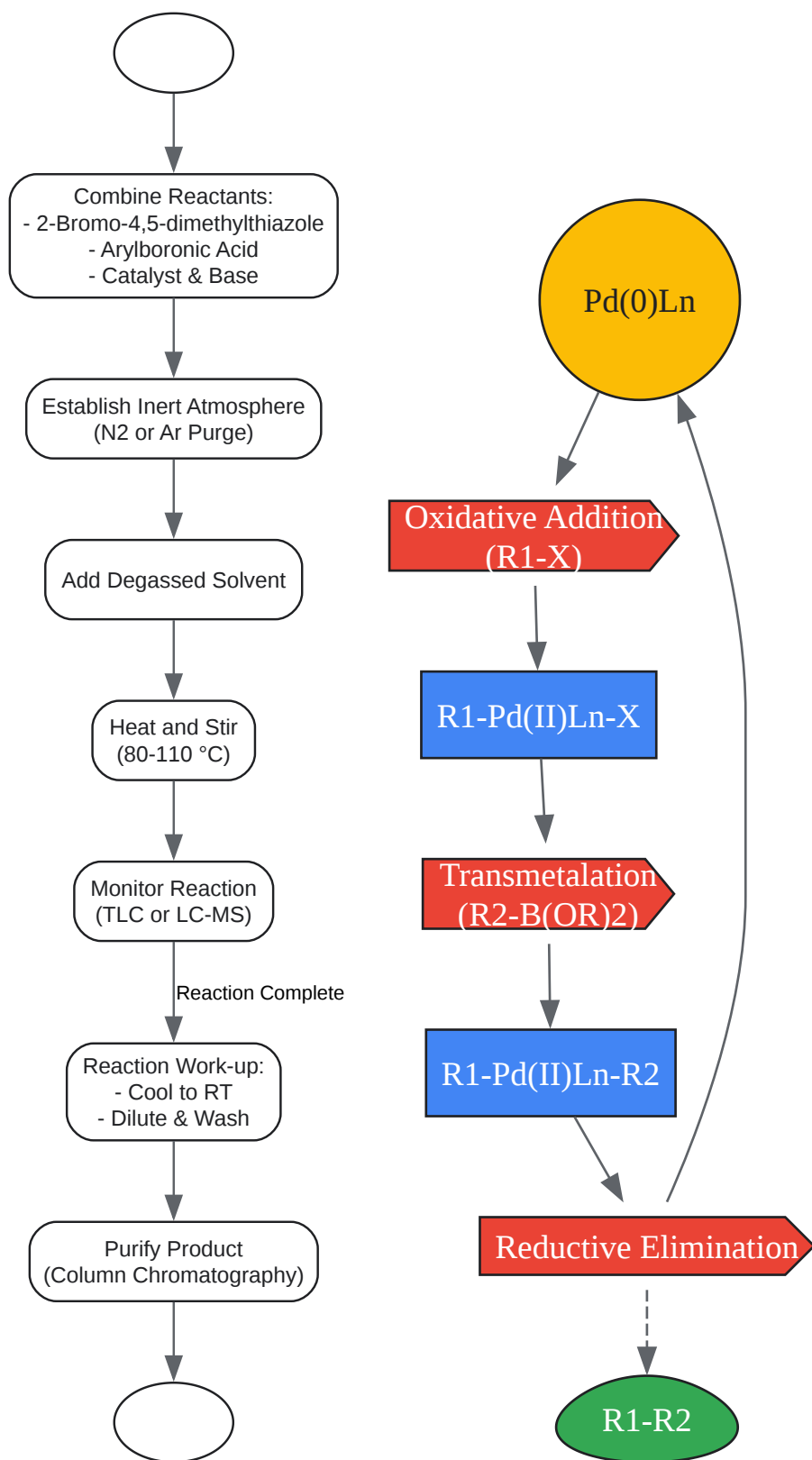
The Suzuki-Miyaura cross-coupling reaction is a versatile and widely used method for the formation of carbon-carbon bonds. It involves the reaction of an organohalide with an organoboron compound, catalyzed by a palladium complex in the presence of a base. This methodology is favored for its mild reaction conditions, tolerance of a wide range of functional groups, and the commercial availability of a diverse array of boronic acids. The 2-aryl-4,5-dimethylthiazole core is a key structural motif in many biologically active compounds, and the Suzuki-Miyaura coupling provides an efficient route to access a library of these derivatives for drug discovery and development.

Reaction Scheme

The general scheme for the Suzuki-Miyaura coupling of **2-Bromo-4,5-dimethylthiazole** with an arylboronic acid is depicted below:

Suzuki-Miyaura Coupling





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